

Commercial Availability and Research Applications of Secnidazole-d4: A Technical Guide

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Compound of Interest

Compound Name: Secnidazole-d4

Cat. No.: B15562720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Secnidazole-d4**, a deuterated analog of the antimicrobial agent Secnidazole, for research purposes. It details its application as an internal standard in analytical methodologies, supported by quantitative data, experimental protocols, and workflow visualizations.

Commercial Availability

Secnidazole-d4 is commercially available from specialized chemical suppliers for research and development purposes. It is supplied as a stable isotope-labeled internal standard, primarily for use in quantitative analysis by mass spectrometry.

Table 1: Product Specifications for **Secnidazole-d4**

Parameter	Specification
Chemical Name	1-(2-Methyl-5-nitro-1H-imidazol-1-yl)propan-2-ol-d4
Molecular Formula	C ₇ H ₇ D ₄ N ₃ O ₃
Molecular Weight	189.21 g/mol
Typical Purity	≥98%
Isotopic Enrichment	≥99 atom % D
Physical Form	Solid
Storage	Store at -20°C for long-term stability

Note: Specifications may vary between suppliers. Researchers should always refer to the supplier's certificate of analysis for lot-specific data.

Application in Quantitative Analysis

The primary application of **Secnidazole-d4** is as an internal standard in bioanalytical methods, particularly in pharmacokinetic and bioequivalence studies. Its use in conjunction with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) allows for the accurate and precise quantification of Secnidazole in complex biological matrices like human plasma. The stable isotope-labeled standard closely mimics the chromatographic behavior and ionization efficiency of the unlabeled analyte, thereby compensating for variations during sample preparation and analysis.

Performance of Analytical Methods

The following table summarizes the typical performance characteristics of an LC-MS/MS method for the quantification of Secnidazole using a deuterated internal standard.

Table 2: Performance Characteristics of an LC-MS/MS Method for Secnidazole Quantification

Parameter	Typical Value
Linearity Range	0.200 – 40.032 µg/mL
Precision (%RSD)	< 3.77% (Intra- and Inter-day)
Accuracy (% Recovery)	103.48% (Overall)
Lower Limit of Quantification (LLOQ)	0.200 µg/mL
Extraction Recovery	~67%

Data adapted from methods developed for Secnidazole quantification using a deuterated internal standard.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction

This protocol outlines a common liquid-liquid extraction (LLE) procedure for the isolation of Secnidazole from human plasma prior to LC-MS/MS analysis.

Materials:

- Human plasma samples
- **Secnidazole-d4** internal standard working solution (e.g., 1 µg/mL in methanol)
- Ethyl acetate
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Evaporator (e.g., nitrogen evaporator)
- Reconstitution solution (e.g., 50:50 acetonitrile:water)

Procedure:

- Pipette 100 μ L of human plasma into a microcentrifuge tube.
- Add 25 μ L of the **Secnidazole-d4** internal standard working solution to each sample (except for the blank matrix).
- Vortex briefly to mix.
- Add 1 mL of ethyl acetate to each tube.
- Vortex for 5 minutes to ensure thorough mixing and extraction.
- Centrifuge at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a stream of nitrogen at approximately 40°C.
- Reconstitute the dried residue in 100 μ L of the reconstitution solution.
- Vortex to dissolve the residue.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Method

This section provides typical parameters for the chromatographic separation and mass spectrometric detection of Secnidazole and its deuterated internal standard.

Table 3: LC-MS/MS Method Parameters

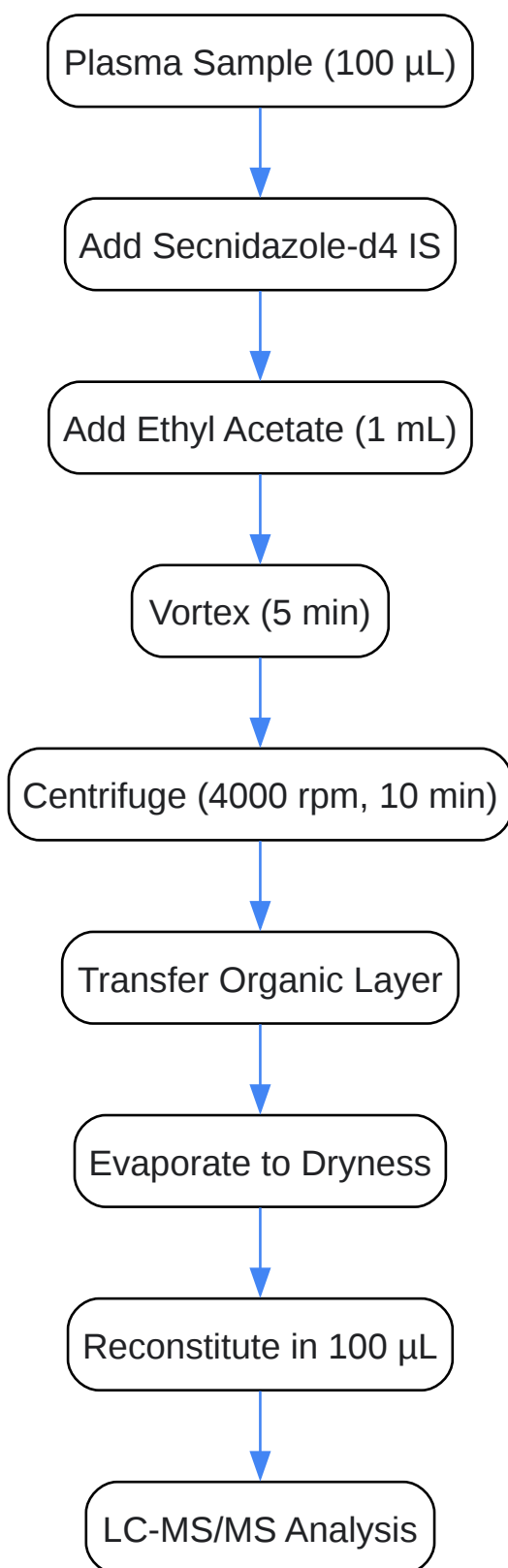
Parameter	Condition
LC System	High-Performance Liquid Chromatography (HPLC) system
Column	C18 reverse-phase column (e.g., Inertsil ODS-3V, 5µm, 4.6 × 150 mm)
Mobile Phase	Acetonitrile / 10mM Ammonium acetate (70/30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	Ambient or 30°C
MS System	Tandem Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Monitoring Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Secnidazole)	m/z 185.95 → 127.73
MRM Transition (Secnidazole-d4)	m/z 190.00 → 131.70 (projected for d4)

Note: MRM transitions for **Secnidazole-d4** are projected and should be optimized experimentally.

Visualized Workflows

Sample Preparation Workflow

The following diagram illustrates the key steps in the liquid-liquid extraction process for preparing plasma samples for analysis.

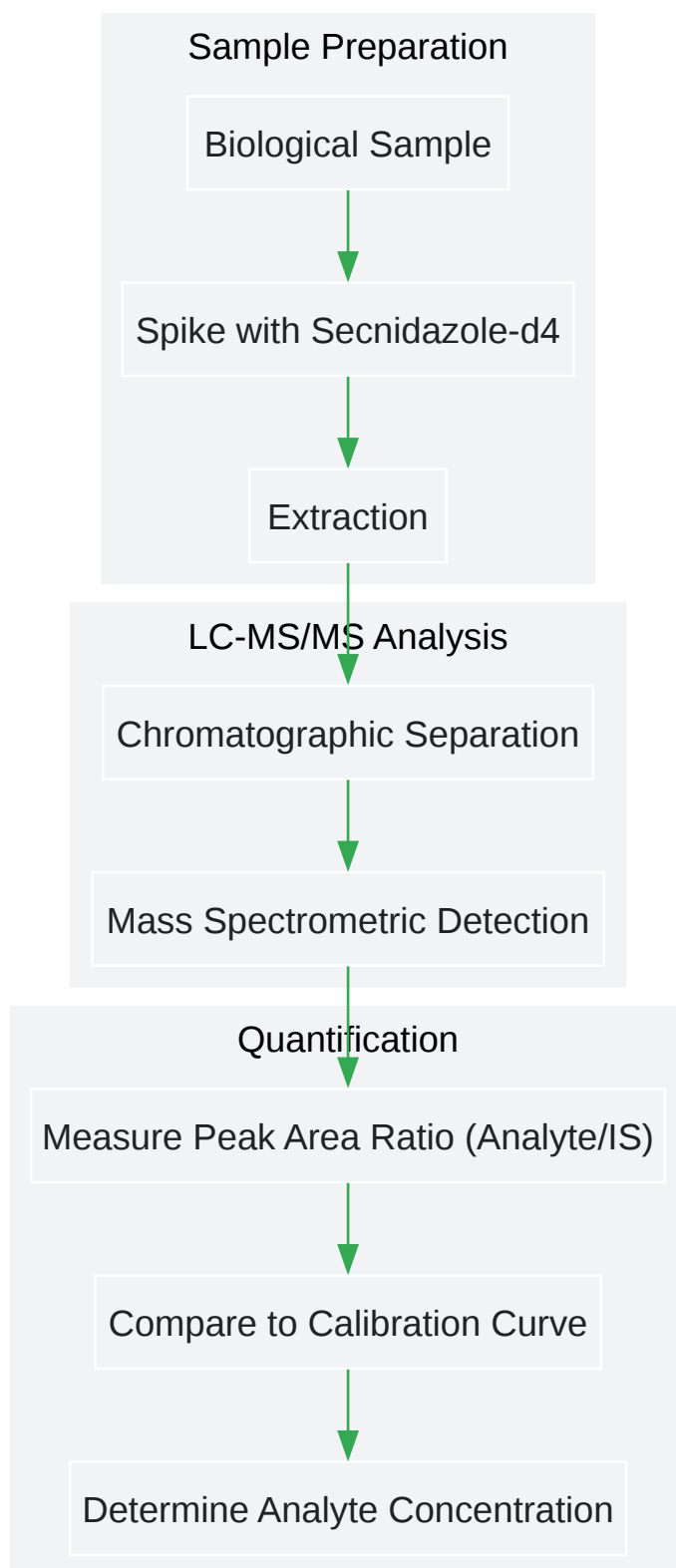


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Caption: Liquid-liquid extraction workflow for Secnidazole from human plasma.

Isotope Dilution Mass Spectrometry Workflow

This diagram outlines the logical flow of an isotope dilution mass spectrometry experiment for the quantification of Secnidazole.



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Caption: Logical workflow for isotope dilution mass spectrometry analysis.

Mechanism of Action of Secnidazole

Secnidazole is a 5-nitroimidazole antimicrobial agent. Its mechanism of action involves the reduction of its nitro group by microbial enzymes within anaerobic bacteria and protozoa. This process generates reactive nitro radical anions that induce cellular damage, disrupt DNA synthesis, and ultimately lead to cell death in susceptible microorganisms.



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Caption: Simplified mechanism of action of Secnidazole in anaerobic organisms.

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